

# Personal protective equipment for handling VU0155069

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: VU0155069

Cat. No.: B7852648

[Get Quote](#)

## Essential Safety and Handling Guide for VU0155069

This guide provides crucial safety and logistical information for the handling and disposal of **VU0155069**, a selective phospholipase D1 (PLD1) inhibitor. The following procedures are designed to ensure the safety of researchers and laboratory personnel.

## Physicochemical and Storage Data

Proper storage and handling of **VU0155069** are vital for maintaining its stability and efficacy. The compound is a white to off-white solid powder.<sup>[1]</sup> Below is a summary of its key physicochemical properties and recommended storage conditions.

Property	Value
Molecular Formula	C <sub>26</sub> H <sub>27</sub> ClN <sub>4</sub> O <sub>2</sub>
Molecular Weight	462.97 g/mol
CAS Number	1130067-06-9
Appearance	White to off-white solid powder[1]
Purity	≥98%
Storage (Powder)	-20°C for 3 years, 4°C for 2 years[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month[1][2]

## Personal Protective Equipment (PPE)

A risk assessment is crucial for determining the specific PPE required.[3] For handling **VU0155069**, the following standard laboratory PPE is recommended to minimize exposure.

PPE Type	Specification
Hand Protection	Wear two pairs of chemotherapy-grade nitrile gloves.[4] If contamination occurs, dispose of the outer pair and replace immediately.
Eye Protection	Use safety glasses with side shields or chemical splash goggles to protect against splashes.[3]
Body Protection	A lab coat that is resistant to chemical permeation is required.[4] Ensure it is fully buttoned. For tasks with a higher risk of splashes, consider a chemo gown.[5]
Respiratory	For handling the powder outside of a certified chemical fume hood or biological safety cabinet, a fit-tested N95 respirator is recommended to prevent inhalation.[4]

## Experimental Protocols: Reconstitution and Dilution

Accurate reconstitution and dilution are critical for experimental success. **VU0155069** is soluble in DMSO and ethanol.[6]

Stock Solution Preparation (Example): To prepare a 10 mM stock solution in DMSO:

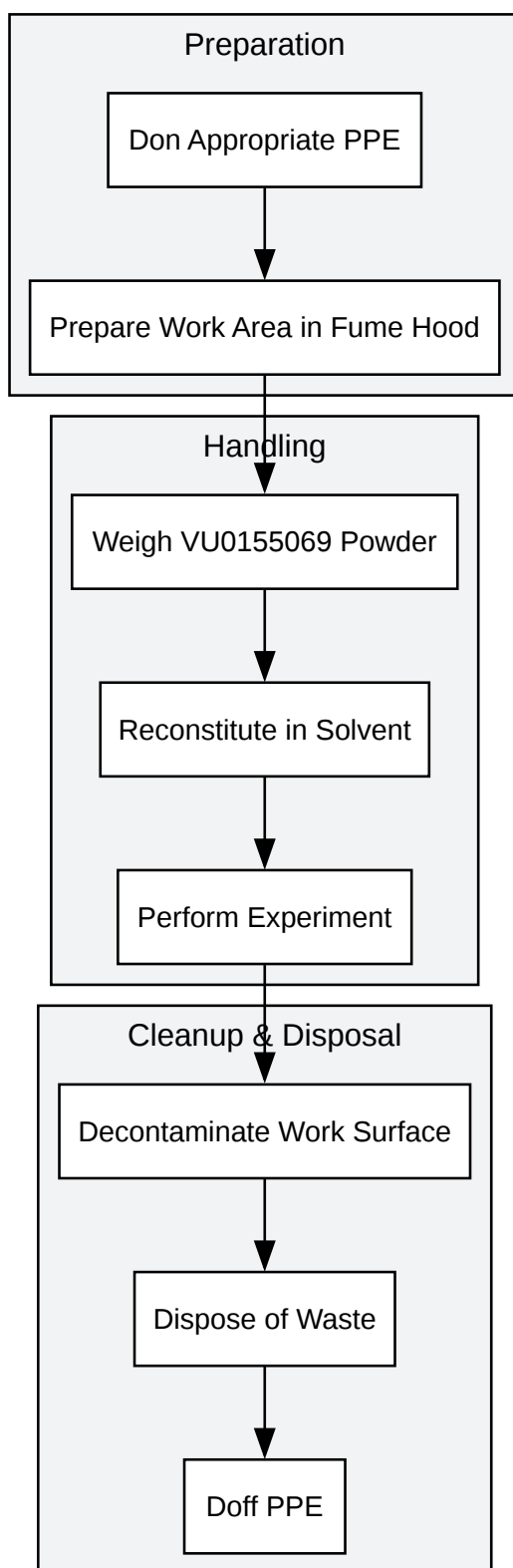
- Weigh out 4.63 mg of **VU0155069** powder.
- Add 1 mL of DMSO.
- Vortex or sonicate until the solid is completely dissolved. Gentle warming in a 50°C water bath can aid dissolution.

Working Solution Preparation (In Vitro Assay Example): To prepare a 1 mL working solution with a final concentration of 2.5 mg/mL:

- Begin with a 25 mg/mL stock solution in DMSO.
- Add 100 µL of the DMSO stock solution to 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix again.
- Add 450 µL of saline to reach a final volume of 1 mL.[2]

## Operational Workflow for Handling VU0155069

The following workflow outlines the key steps for safely handling **VU0155069** from receipt to disposal.



[Click to download full resolution via product page](#)

A high-level workflow for handling **VU0155069**.

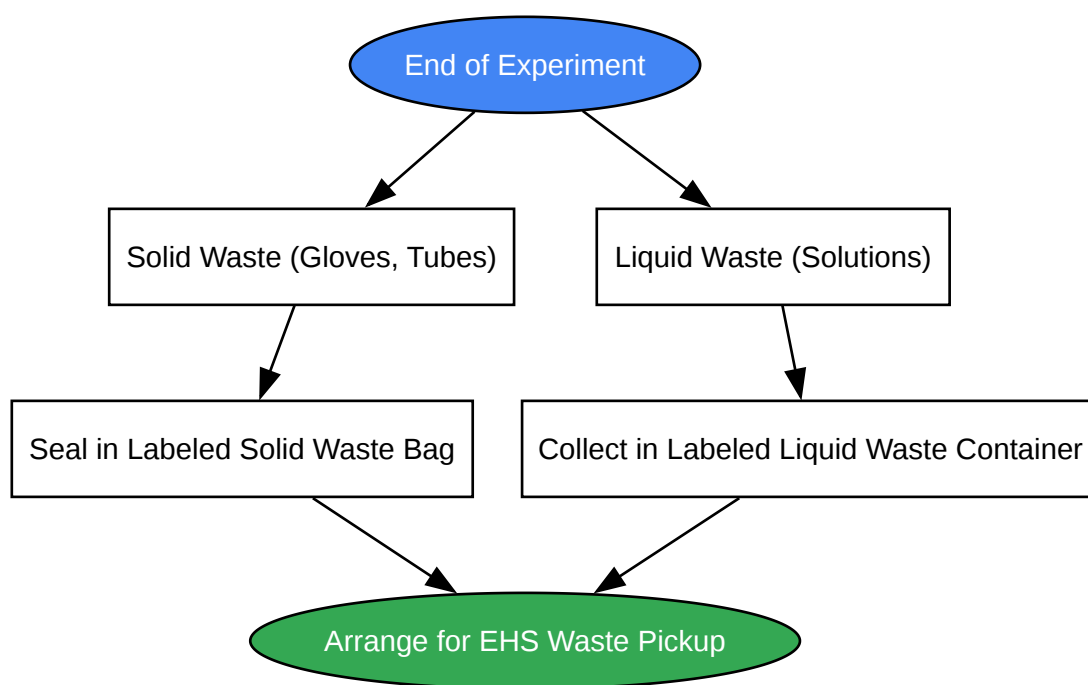
## Disposal Plan

Proper disposal of chemical waste is essential for laboratory safety and environmental protection.

### Waste Segregation:

- Solid Waste: Unused **VU0155069** powder, contaminated gloves, and consumables should be collected in a designated, sealed container labeled "Non-hazardous Chemical Waste."
- Liquid Waste: Solutions containing **VU0155069** should be collected in a separate, sealed, and clearly labeled container. Do not mix with other waste streams unless compatibility is confirmed.

Disposal Procedure: All waste should be disposed of in accordance with institutional and local regulations for chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.



[Click to download full resolution via product page](#)

A simplified waste disposal workflow for **VU0155069**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. VU-0155069 | Phospholipase | CAS 1130067-06-9 | Buy VU-0155069 from Supplier InvivoChem [[invivochem.com](https://invivochem.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. Personal Protective Equipment (PPE) – Biorisk Management [[aspr.hhs.gov](https://aspr.hhs.gov)]
- 4. [pogo.ca](https://pogo.ca) [[pogo.ca](https://pogo.ca)]
- 5. [cleanairessentials.com](https://cleanairessentials.com) [[cleanairessentials.com](https://cleanairessentials.com)]
- 6. [rndsystems.com](https://rndsystems.com) [[rndsystems.com](https://rndsystems.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling VU0155069]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7852648#personal-protective-equipment-for-handling-vu0155069>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)